

Cinnatriacetin A proper disposal procedures

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Compound of Interest

Compound Name: Cinnatriacetin A

Cat. No.: B1241842

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Proper Disposal Procedures for Cinnarizine

It is important to note that the requested information for "Cinnatriacetin A" did not yield specific results for a chemical with that name. However, extensive information is available for "Cinnarizine," a common pharmaceutical and laboratory chemical. This guide pertains to the proper handling and disposal of Cinnarizine.

Cinnarizine is an antihistamine and calcium channel blocker used in the management of nausea, vomiting, and symptoms of vestibular disorders.[1][2][3] Adherence to proper disposal protocols is crucial for laboratory safety and environmental protection.

Summary of Chemical and Physical Properties

For safe handling and disposal, a clear understanding of Cinnarizine's properties is essential.

Property	Value
Molecular Formula	C ₂₆ H ₂₈ N ₂
Molecular Weight	368.524 g/mol
Appearance	White to light yellow solid
Melting Point	117 - 121 °C (242.6 - 249.8 °F)
Solubility	No information available
Primary Hazards	Irritant

Experimental Protocols: Disposal of Cinnarizine

The following step-by-step procedures ensure the safe disposal of Cinnarizine in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves (such as butyl rubber), and a lab coat.

2. Small Spills:

- For small spills, carefully take up the material with an absorbent material (e.g., Chemizorb®).
- Place the absorbed material into a suitable, labeled container for disposal.
- Clean the affected area thoroughly.

3. Unused or Waste Product:

- Do not dispose of Cinnarizine down the drain.
- Collect waste Cinnarizine in a clearly labeled, tightly closed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Dispose of the contents and the container at an approved waste disposal plant. Contact your institution's environmental health and safety (EHS) office or a licensed professional waste disposal service for specific guidance and to ensure compliance with local, state, and federal regulations.

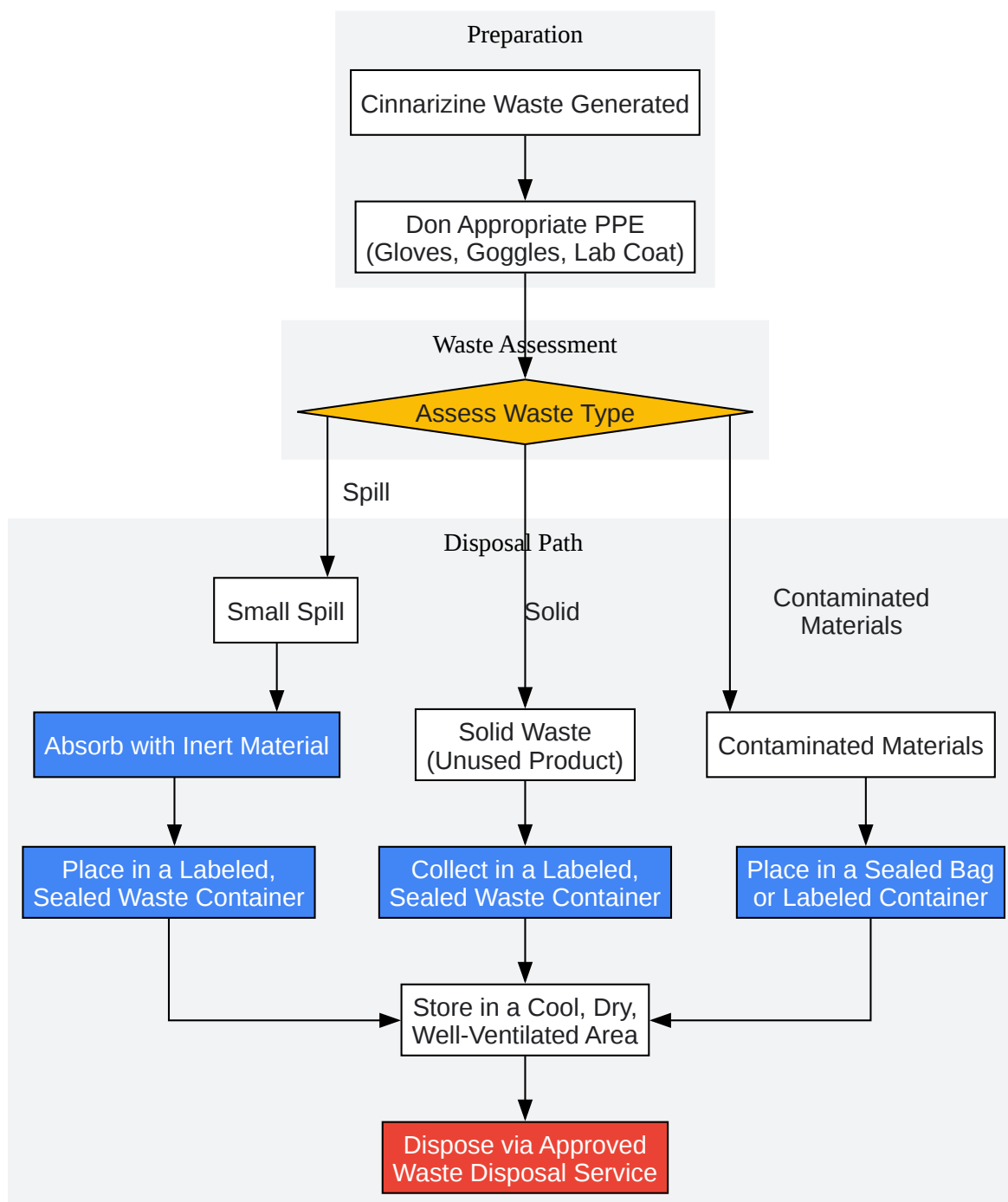
4. Contaminated Materials:

- Any materials that have come into contact with Cinnarizine, such as gloves, absorbent pads, or weighing papers, should be considered contaminated.

- Place these materials in a sealed bag or container and dispose of them as chemical waste along with the unused product.

Logical Workflow for Cinnarizine Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of Cinnarizine.



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Cinnarizine Disposal Workflow

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References

- 1. Cinnarizine - Wikipedia [en.wikipedia.org]
- 2. Cinnarizine: antihistamine used for travel sickness and vertigo - NHS [nhs.uk]
- 3. About cinnarizine - NHS [nhs.uk]
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